

Technical Support Center: Enhancing Chromatographic Resolution of Adenine Propenal Adducts

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Compound of Interest

Compound Name: *Adenine propenal*

CAS No.: 90029-73-5

Cat. No.: B126049

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Welcome to the technical support center for the analysis of **adenine propenal** adducts. This guide is designed for researchers, scientists, and drug development professionals to provide expert insights and practical solutions for common challenges encountered during the chromatographic analysis of these polar and often low-abundance DNA modifications. As Senior Application Scientists, we have structured this resource to address specific issues with in-depth explanations and validated protocols.

Introduction: The Challenge of Adenine Propenal Adduct Analysis

Acrolein, a reactive α,β -unsaturated aldehyde, readily reacts with DNA bases, particularly the N1 and N⁶ positions of adenine, to form propenal adducts. These lesions are implicated in mutagenesis and carcinogenesis, making their accurate quantification critical.^[1] However, their analysis by liquid chromatography, typically coupled with mass spectrometry (LC-MS), presents significant challenges. The high polarity of these adducts leads to poor retention on traditional reversed-phase (RP) columns, while their low biological abundance demands highly sensitive

and robust methods.^{[1][2]} Furthermore, the potential for artifactual formation of adducts during sample workup can compromise data integrity.^{[3][4]}

This guide provides a structured approach to overcoming these obstacles, focusing on troubleshooting common chromatographic issues and offering optimized protocols to ensure reliable and reproducible results.

Troubleshooting Guide: From Poor Peaks to Low Signal

This section addresses the most frequent problems encountered in the chromatography of **adenine propenal** adducts in a direct question-and-answer format.

Issue 1: Poor Resolution & Peak Co-elution

Question: My adenine adduct peaks are co-eluting with other nucleosides or are poorly resolved from each other. What should I do?

This is the most common challenge, stemming from the high polarity of the adducts, which makes them difficult to retain and separate using standard reversed-phase methods.^{[1][5]}

Probable Causes:

- **Inappropriate Stationary Phase:** Standard C18 columns are too hydrophobic and provide minimal retention for polar adducts, causing them to elute in or near the solvent front.^[1]
- **Suboptimal Mobile Phase:** The mobile phase composition (organic solvent ratio, pH, ionic strength) is not suited for retaining and separating polar, ionizable compounds.
- **Gradient Is Too Steep:** A rapid increase in organic solvent strength does not allow sufficient time for the differential partitioning of analytes on the column.

Recommended Solutions:

- **Select an Appropriate Stationary Phase:** Move away from standard C18 columns.

- Polar-Modified Reversed-Phase: These columns, such as those with a C18-A or PFP (Pentafluorophenyl) chemistry, are designed for enhanced retention of polar analytes in highly aqueous mobile phases without suffering from hydrophobic collapse.[6] They offer mixed-mode separation mechanisms, including hydrophobic, dipole-dipole, and pi-pi interactions.[6]
- Hydrophilic Interaction Chromatography (HILIC): HILIC is an excellent alternative that uses a polar stationary phase (e.g., silica, amino) and a high-organic mobile phase. Analytes elute in order of increasing polarity, providing excellent retention for highly polar adducts.[5]
- Hybrid Surface Coated Columns: Columns like the HSS T3 are designed to reduce the adsorption of polar molecules, which can improve peak shape and resolution.[7]
- Optimize the Mobile Phase:
 - Adjust pH: The charge state of adenine adducts is pH-dependent. Adjusting the pH of the aqueous mobile phase with volatile buffers like ammonium formate or ammonium bicarbonate can alter retention and selectivity.[7][8]
 - Incorporate Ion-Pairing Reagents: For reversed-phase separations, adding an ion-pairing agent like triethylamine (TEA) can neutralize the charge on the phosphate backbone of nucleosides, increasing their hydrophobicity and retention.[6][9] However, be aware that ion-pairing agents can cause ion suppression in ESI-MS.
 - Modify the Organic Solvent: While acetonitrile is most common, switching to or blending with methanol can alter selectivity due to different solvent properties.[8]
- Develop a Shallower Gradient: Decrease the rate of change in the mobile phase composition. Start with a high aqueous percentage (e.g., 95-99%) and increase the organic content slowly. This increases the interaction time with the stationary phase, improving separation.[10]

Issue 2: Poor Peak Shape (Tailing or Fronting)

Question: My adduct peaks are tailing severely. What is causing this and how can I fix it?

Peak tailing for polar, basic compounds like adenine adducts is often due to unwanted secondary interactions with the stationary phase.

Probable Causes:

- **Silanol Interactions:** Free silanol groups on the surface of silica-based columns can interact strongly with the basic amine groups on adenine, causing peak tailing.[\[11\]](#)
- **Column Contamination or Degradation:** Accumulation of sample matrix components or operating at a high pH can degrade the silica backbone, exposing more silanols and leading to poor peak shape.[\[11\]](#)[\[12\]](#)
- **Column Overload:** Injecting too much sample can saturate the stationary phase, leading to peak distortion.[\[13\]](#)

Recommended Solutions:

- **Mitigate Silanol Interactions:**
 - **Use a Modern, High-Purity Column:** Employ end-capped columns or those based on hybrid particle technology, which have a lower concentration of active silanols.[\[7\]](#)
 - **Adjust Mobile Phase pH:** Lowering the mobile phase pH (e.g., to pH 3-4 with formic acid) can protonate the silanol groups, reducing their interaction with the protonated analyte.[\[11\]](#)
 - **Increase Ionic Strength:** Adding a low concentration of a buffer salt (e.g., 10 mM ammonium formate) can help shield the charged silanol sites.
- **Maintain Column Health:**
 - **Use a Guard Column:** A guard column protects the analytical column from strongly retained matrix components.[\[14\]](#)
 - **Implement a Column Wash Protocol:** Regularly flush the column with a strong solvent to remove contaminants.[\[11\]](#)
 - **Ensure Mobile Phase Compatibility:** Always check that mobile phase components, especially buffers, are soluble in the organic solvent to prevent precipitation on the

column.[12]

- Optimize Injection Volume: Perform a loading study by injecting decreasing amounts of your sample to see if peak shape improves. If it does, reduce the injection volume or dilute the sample.[13]

Issue 3: Inconsistent Retention Times

Question: The retention times for my adducts are drifting between injections or across a sequence. How can I improve reproducibility?

Retention time stability is critical for reliable peak identification and quantification. Drifting retention times often point to system instability.[14]

Probable Causes:

- Inadequate Column Equilibration: The column is not returned to the initial mobile phase conditions for a sufficient time between gradient runs.[13]
- Temperature Fluctuations: The viscosity of the mobile phase, and thus retention, is sensitive to temperature changes.[13][14]
- Mobile Phase Instability: The mobile phase composition is changing over time due to evaporation of the more volatile component or inconsistent mixing by the pump.[15]
- Pump Malfunction: Leaks or faulty check valves in the HPLC pump can cause inconsistent flow rates.[15]

Recommended Solutions:

- Ensure Proper Equilibration: A good rule of thumb is to equilibrate the column with at least 10 column volumes of the starting mobile phase. Increase the equilibration time in your method until retention times are stable.[13]
- Use a Column Oven: A thermostatted column compartment is essential for maintaining a stable operating temperature and achieving reproducible retention times.[13][15]

- **Prepare Fresh Mobile Phase:** Prepare mobile phases fresh daily and keep reservoirs capped to prevent evaporation. If using an online mixer, ensure it is functioning correctly by premixing the mobile phase manually and running it to see if the problem resolves.[\[13\]](#)[\[14\]](#)
- **Perform System Maintenance:** Regularly check for leaks around pump heads and fittings. Purge the pump to remove air bubbles and ensure the mobile phase is properly degassed.[\[13\]](#)[\[15\]](#)

Issue 4: Low Sensitivity & Complex Mass Spectra

Question: I can't detect my adducts, or the signal is very weak and the mass spectrum is noisy with many different ions. How can I improve sensitivity?

Low sensitivity is a major hurdle due to the low abundance of DNA adducts.[\[16\]](#)[\[17\]](#) Mass spectrometry issues can further complicate detection.

Probable Causes:

- **Ion Suppression:** Co-eluting matrix components or mobile phase additives (like TFA or non-volatile salts) can suppress the ionization of the target analyte in the MS source.
- **Formation of Multiple Adduct Ions:** In electrospray ionization (ESI), analytes can form various adducts (e.g., $[M+H]^+$, $[M+Na]^+$, $[M+K]^+$), which splits the signal and reduces the intensity of the desired protonated molecule.[\[7\]](#)[\[18\]](#)[\[19\]](#)
- **In-source Fragmentation:** The N-glycosidic bond between the modified base and the deoxyribose sugar is labile and can break in the MS source, leading to a loss of the deoxyribose moiety (-116 Da).[\[7\]](#)[\[20\]](#)
- **Inefficient Sample Cleanup:** Insufficient removal of salts and other contaminants from the DNA hydrolysate can interfere with MS analysis.[\[2\]](#)

Recommended Solutions:

- **Enhance Sample Cleanup:**
 - **Solid-Phase Extraction (SPE):** Use a robust SPE protocol to remove unmodified nucleosides, salts, and proteins. A mixed-mode or reversed-phase SPE cartridge is often

effective.[2][3]

- Ultrafiltration: This can be used to remove proteins and other large molecules after DNA hydrolysis.[2]
- Optimize Mobile Phase for MS Compatibility:
 - Use Volatile Buffers: Replace non-volatile salts with MS-friendly buffers like ammonium bicarbonate or ammonium formate. These buffers can also promote the formation of the desired $[M+H]^+$ ion over salt adducts.[7][21]
 - Avoid Ion-Pairing Reagents if Possible: If using ESI-MS, try to develop a method (e.g., HILIC) that does not require ion-pairing agents like TEA, which are known to cause significant ion suppression.
- Optimize MS Parameters:
 - Tune Source Conditions: Carefully optimize source parameters such as capillary voltage, cone voltage, and gas temperatures to maximize the signal for your adducts of interest while minimizing in-source fragmentation.[7]
 - Monitor Multiple Transitions: In tandem MS (MS/MS), monitor the transition corresponding to the neutral loss of deoxyribose ($[M+H]^+ \rightarrow [M+H-116]^+$) as it is a characteristic fragmentation pattern for nucleoside adducts and can improve specificity.[20]

Frequently Asked Questions (FAQs)

Q1: What is the best overall chromatographic strategy for **adenine propenal** adducts? For most applications, a polar-modified reversed-phase column (e.g., C18-A, PFP) coupled with a volatile buffer like ammonium formate provides a good balance of retention, resolution, and MS compatibility.[6] For extremely polar adducts that are unretained in RP, HILIC is the superior choice.[5]

Q2: How can I prevent the artificial formation of acrolein adducts during my sample preparation? Artifactual formation of acrolein-deoxyguanosine (Acr-dG) adducts has been reported, likely from trace acrolein contamination in reagents.[3][4] This can be effectively

prevented by adding glutathione (GSH) to the DNA digestion mixture. GSH scavenges any free acrolein, blocking its reaction with DNA bases.[3][4]

Q3: What are the best practices for DNA hydrolysis to ensure complete digestion without degrading the adducts? A two-step enzymatic digestion is standard. First, use nuclease P1 and calf spleen phosphodiesterase at a slightly acidic pH (e.g., 5.6).[22] This is followed by a second step with alkaline phosphatase at a basic pH to convert the deoxynucleoside monophosphates to deoxynucleosides for LC-MS analysis. Using a stable isotope-labeled internal standard, added before digestion, is crucial for accurate quantification and to account for any sample loss or degradation.[2][23]

Q4: Can I modify a published HPLC method and still consider it valid? Minor adjustments to a chromatographic system are often necessary and permissible. According to USP <621> guidelines, changes to parameters like column length, particle size, flow rate, and mobile phase composition are allowed within certain limits, provided that system suitability criteria (e.g., resolution, tailing factor) are met and the method is re-verified.[24]

Data & Protocols

Data Presentation

Table 1: Comparison of Stationary Phases for Adenine Adduct Analysis

Stationary Phase Type	Primary Separation Mechanism(s)	Advantages	Disadvantages
Standard C18	Hydrophobic Interaction	Widely available	Poor retention for polar adducts; prone to phase collapse in high aqueous mobile phase.
Polar-Modified C18 (e.g., C18-A)	Hydrophobic, Hydrogen Bonding	Good retention for polar analytes; resistant to phase collapse.[6]	Selectivity may be insufficient for complex mixtures.
Pentafluorophenyl (PFP)	Hydrophobic, pi-pi, Dipole-Dipole	Unique selectivity for aromatic and halogenated compounds; good for polar analytes.[6]	Can have strong secondary interactions.
HILIC (e.g., Silica, Amide)	Hydrophilic Partitioning	Excellent retention for very polar compounds; compatible with high organic mobile phases, enhancing MS sensitivity.[5]	Sensitive to water content in sample and mobile phase; may require longer equilibration.

Table 2: Recommended Starting HPLC-MS/MS Conditions

Parameter	Recommended Condition
Column	Polar-modified C18 (e.g., Polaris C18-A), 2.1 x 150 mm, 3 μ m
Mobile Phase A	10 mM Ammonium Bicarbonate in Water, pH 7.5
Mobile Phase B	Acetonitrile
Gradient	2% B held for 2 min, 2-30% B over 15 min, then wash and re-equilibrate
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 - 10 μ L
MS Ionization Mode	Positive Electrospray Ionization (ESI+)
MS Analysis	Selected Reaction Monitoring (SRM) or Parallel Reaction Monitoring (PRM)
Monitored Transition	Precursor ion $[M+H]^+ \rightarrow$ Product ion $[M+H-116]^+$ (Neutral loss of deoxyribose)

Experimental Protocols

Protocol 1: Enzymatic Hydrolysis of DNA with Artifact Prevention

This protocol is optimized for the complete digestion of DNA to deoxynucleosides while preventing artifact formation.[\[3\]](#)[\[4\]](#)[\[22\]](#)

- **Sample Preparation:** In a microcentrifuge tube, aliquot 10-20 μ g of purified DNA. Add a known amount of stable isotope-labeled internal standard for the **adenine propenal** adduct.
- **Add Scavenger:** Add glutathione (GSH) to a final concentration of 0.5 mM to prevent artifactual adduct formation.[\[3\]](#)
- **Initial Digestion (pH 6.0):**

- Add micrococcal nuclease (0.2 units/μg DNA) and spleen phosphodiesterase (0.001 units/μg DNA).
- Add sodium succinate buffer (pH 6.0) and CaCl₂ to final concentrations of 15 mM and 5 mM, respectively.
- Incubate at 37°C for 3-4 hours.
- Final Digestion (pH ~8.0):
 - Add alkaline phosphatase (e.g., 5 units) and a suitable buffer (e.g., Tris-HCl).
 - Incubate at 37°C for 1-2 hours.
- Stop Reaction: Stop the reaction by cooling on ice or adding an organic solvent like methanol, then proceed immediately to sample cleanup.

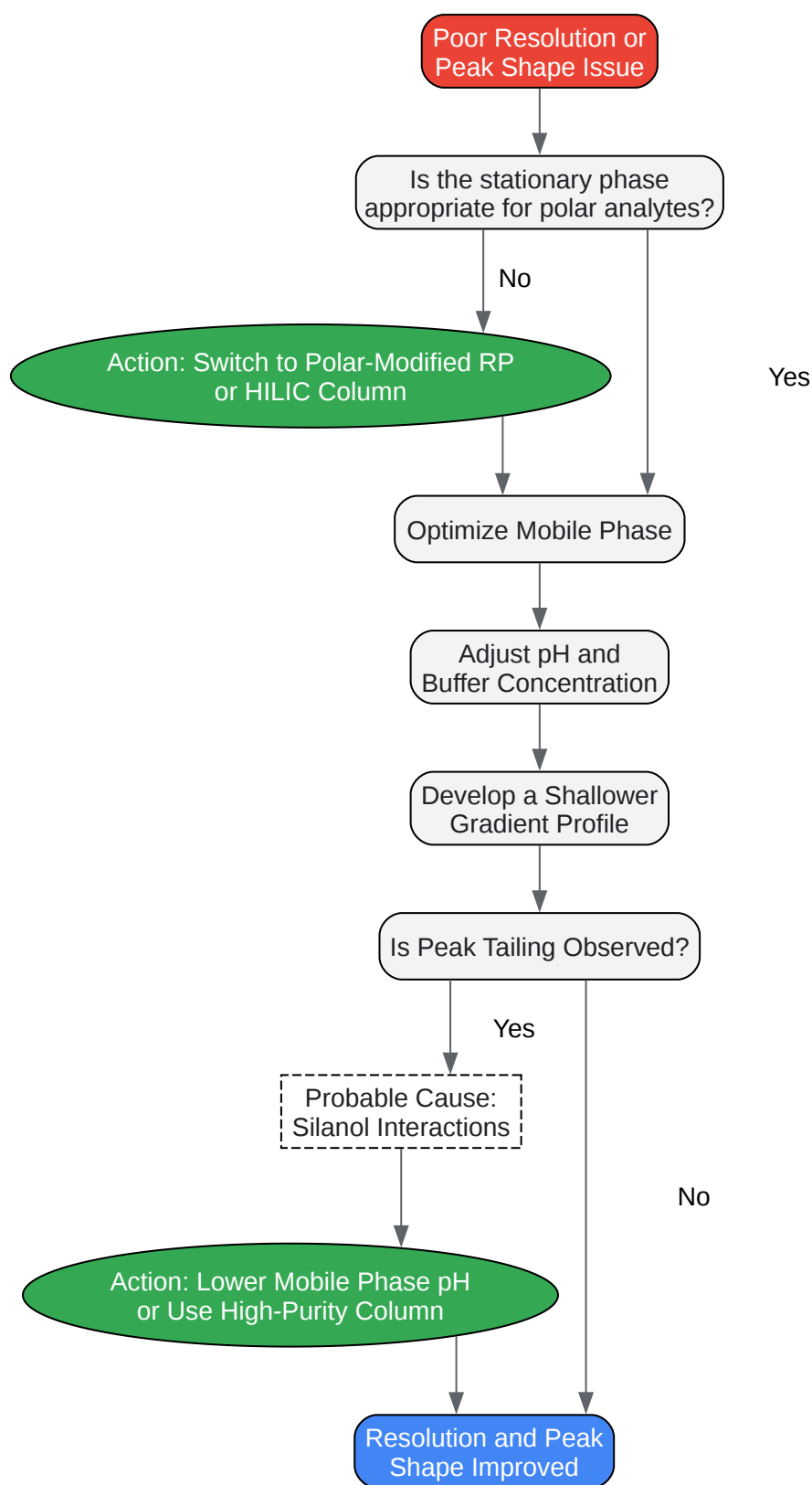
Protocol 2: Solid-Phase Extraction (SPE) Cleanup of Hydrolyzed DNA

This protocol removes excess enzymes, salts, and the bulk of unmodified nucleosides.

- Condition Cartridge: Condition a C18 SPE cartridge (e.g., 100 mg) by washing sequentially with 3 mL of methanol followed by 3 mL of water.
- Load Sample: Load the DNA hydrolysate onto the conditioned cartridge.
- Wash: Wash the cartridge with 3 mL of water to remove salts and very polar components.
- Elute: Elute the adducts with 2-3 mL of 50% methanol in water. The exact percentage may need to be optimized.
- Dry and Reconstitute: Dry the eluate under a stream of nitrogen or using a vacuum concentrator. Reconstitute the sample in a small volume (e.g., 50-100 μL) of the initial HPLC mobile phase (e.g., 98% Mobile Phase A).

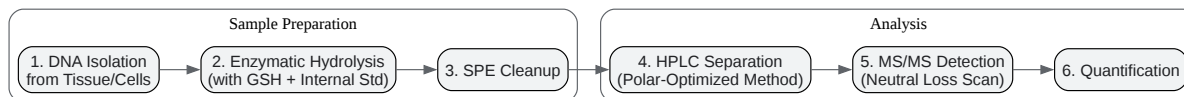
Visualizations

Diagrams



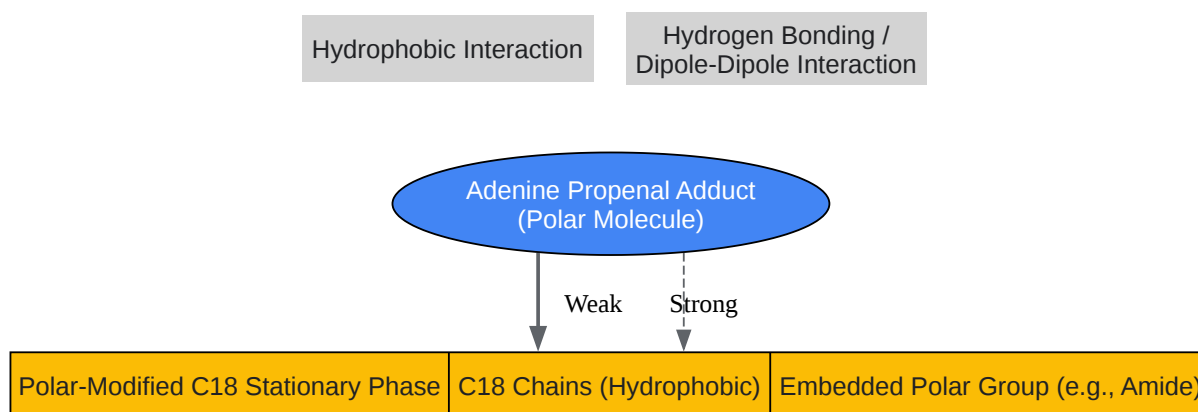
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Caption: Troubleshooting workflow for poor peak resolution.



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Caption: Overall experimental workflow for adduct analysis.



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Caption: Retention mechanism in mixed-mode chromatography.

References

- Arora, R., Chang, E., DerMartirosian, A., & Lloyd, L. (n.d.). Polar-Modified Stationary Phases: An Ideal Choice for the Analysis of Nucleotides. Varian, Inc.
- Pan, J., Lin, H., & Wang, H. (2008). Detection of the Acrolein-derived Cyclic DNA Adduct by a Quantitative ³²P-postlabeling/Solid Phase Extraction/HPLC Method: Blocking its artifact formation by Glutathione. *Analytical Biochemistry*, 374(1), 163–172. Available from [[Link](#)]

- Pan, J., Lin, H., & Wang, H. (2008). Detection of the acrolein-derived cyclic DNA adduct by a quantitative ³²P-postlabeling/solid-phase extraction/HPLC method: blocking its artifact formation with glutathione. PubMed. Retrieved from [\[Link\]](#)
- Dingley, K. H., Ubick, E. A., Vogel, J. S., et al. (2014). DNA isolation and sample preparation for quantification of adduct levels by accelerator mass spectrometry. *Methods in Molecular Biology*, 1105, 147–157. Available from [\[Link\]](#)
- Tretyakova, N., Villalta, P. W., & Kotapati, S. (2013). Quantitation of DNA adducts by stable isotope dilution mass spectrometry. *Chemical Research in Toxicology*, 26(9), 1394-1410. Available from [\[Link\]](#)
- Basiri, B., Murugaiah, V., Leme, G. M., & Chen, W. (2022). Novel Mobile Phase to Control Charge States and Metal Adducts in the LC/MS for mRNA Characterization Assays. *Journal of the American Society for Mass Spectrometry*, 33(11), 2135-2143. Available from [\[Link\]](#)
- Waters Corporation. (2024). Improving, Retaining, and Separating Polar Compounds Using Chromatographic Techniques. Waters Blog. Retrieved from [\[Link\]](#)
- Nugraha, A. S., & T-Thien, D. (2022). Recent Developments of Liquid Chromatography Stationary Phases for Compound Separation: From Proteins to Small Organic Compounds. *Molecules*, 27(15), 4935. Available from [\[Link\]](#)
- Wang, H., et al. (2005). Development of a method for quantification of acrolein-deoxyguanosine adducts in DNA using isotope dilution-capillary LC/MS/MS and its application to human brain tissue. *Analytical Chemistry*, 77(18), 5982-5989. Available from [\[Link\]](#)
- Phenomenex. (n.d.). Mobile Phase Optimization for the Analysis of Synthetic Oligonucleotides by Ion-Pair Reversed Phase Liquid Chromatography. Retrieved from [\[Link\]](#)
- Caron, J., et al. (2021). Development of an untargeted DNA adductomics method by ultra-high performance liquid chromatography coupled to high-resolution mass spectrometry. ChemRxiv. Retrieved from [\[Link\]](#)
- Columbia University. (n.d.). Column chromatography. Retrieved from [\[Link\]](#)

- IMTAKT. (n.d.). Interactions of HPLC Stationary Phases. Retrieved from [\[Link\]](#)
- Phenomenex. (2024). Mobile Phase Optimization: A Critical Factor in HPLC. Retrieved from [\[Link\]](#)
- SCION Instruments. (n.d.). HPLC Troubleshooting Guide. Retrieved from [\[Link\]](#)
- BUCHI. (n.d.). How to optimize your mobile phase to improve selectivity and resolution in chromatography. Retrieved from [\[Link\]](#)
- Balcke, G., et al. (2021). A simplified LC–MS-based method for sensitive analysis of DNA adducts utilizing accessible in vitro metabolism models. Archives of Toxicology, 95, 2427–2438. Available from [\[Link\]](#)
- Phenomenex. (n.d.). HPLC Troubleshooting Guide. Retrieved from [\[Link\]](#)
- Agilent. (n.d.). Tips and Tricks of HPLC System Troubleshooting. Retrieved from [\[Link\]](#)
- Singh, R., & Farmer, P. B. (2006). The analysis of DNA adducts: The transition from 32P-postlabeling to mass spectrometry. Mutation Research/Reviews in Mutation Research, 612(1), 1-15. Available from [\[Link\]](#)
- Tang, Y., & Zhang, J. L. (2020). Recent developments in DNA adduct analysis using liquid chromatography coupled with mass spectrometry. Journal of Separation Science, 43(1), 31–55. Available from [\[Link\]](#)
- Agilent. (n.d.). Sample Preparation Fundamentals for Chromatography. Retrieved from [\[Link\]](#)
- MacFarlane, C. M., et al. (2013). A sensitive HPLC-based method to quantify adenine nucleotides in primary astrocyte cell cultures. Journal of Chromatography B, 930, 107-114. Available from [\[Link\]](#)
- Goggin, M., et al. (2011). Column switching HPLC-ESI+-MS/MS methods for quantitative analysis of exocyclic dA adducts in DNA of laboratory animals exposed to 1,3-butadiene. Chemical Research in Toxicology, 24(11), 1930-1941. Available from [\[Link\]](#)

- Chang, Y. T., et al. (2020). Is High Resolution a Strict Requirement for Mass Spectrometry-Based Cellular DNA Adductomics?. Archives of Toxicology, 94(10), 3367-3378. Available from [\[Link\]](#)
- Jeanneret, F., et al. (2021). Adduct annotation in liquid chromatography/high-resolution mass spectrometry to enhance compound identification. Analytical and Bioanalytical Chemistry, 413(2), 487-498. Available from [\[Link\]](#)
- Koc, H., & Swenberg, J. A. (2010). Analytical methods in DNA and protein adduct analysis. Journal of Chromatography B, 878(19), 1334-1341. Available from [\[Link\]](#)
- Roggeband, R., et al. (2001). 32P-postlabeling of DNA adducts arising from complex mixtures: HPLC versus TLC separation applied to adducts from petroleum products. Mutation Research/Genetic Toxicology and Environmental Mutagenesis, 497(1-2), 163-174. Available from [\[Link\]](#)
- Kuda, O., et al. (2023). Exploring the Impact of Organic Solvent Quality and Unusual Adduct Formation during LC-MS-Based Lipidomic Profiling. Metabolites, 13(9), 957. Available from [\[Link\]](#)
- Phillips, D. H., & Arlt, V. M. (2020). 32P-Postlabeling Analysis of DNA Adducts. Methods in Molecular Biology, 2121, 227-241. Available from [\[Link\]](#)
- Jeanneret, F., et al. (2021). Adduct annotation in liquid chromatography/high-resolution mass spectrometry to enhance compound identification. SciSpace. Retrieved from [\[Link\]](#)

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- [1. Column switching HPLC-ESI+-MS/MS methods for quantitative analysis of exocyclic dA adducts in DNA of laboratory animals exposed to 1,3-butadiene - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. Quantitation of DNA adducts by stable isotope dilution mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Detection of the Acrolein-derived Cyclic DNA Adduct by a Quantitative 32P-postlabeling/Solid Phase Extraction/HPLC Method: Blocking its artifact formation by Glutathione - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Detection of the acrolein-derived cyclic DNA adduct by a quantitative 32P-postlabeling/solid-phase extraction/HPLC method: blocking its artifact formation with glutathione - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. waters.com \[waters.com\]](#)
- [6. chromatographyonline.com \[chromatographyonline.com\]](#)
- [7. chemrxiv.org \[chemrxiv.org\]](#)
- [8. Mobile Phase Optimization: A Critical Factor in HPLC \[phenomenex.com\]](#)
- [9. phenomenex.blob.core.windows.net \[phenomenex.blob.core.windows.net\]](#)
- [10. How to optimize your mobile phase to improve selectivity and resolution in chromatography | Buchi.com \[buchi.com\]](#)
- [11. agilent.com \[agilent.com\]](#)
- [12. realab.ua \[realab.ua\]](#)
- [13. HPLC Troubleshooting Guide \[scioninstruments.com\]](#)
- [14. ccc.chem.pitt.edu \[ccc.chem.pitt.edu\]](#)
- [15. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [16. The analysis of DNA adducts: The transition from 32P-postlabeling to mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Analytical methods in DNA and protein adduct analysis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Adduct annotation in liquid chromatography/high-resolution mass spectrometry to enhance compound identification - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. scispace.com \[scispace.com\]](#)
- [20. Is High Resolution a Strict Requirement for Mass Spectrometry-Based Cellular DNA Adductomics? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Exploring the Impact of Organic Solvent Quality and Unusual Adduct Formation during LC-MS-Based Lipidomic Profiling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. pdf.benchchem.com \[pdf.benchchem.com\]](#)

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